

# Personal protective equipment for handling 1-Bromo-2-chloroethane

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## Compound of Interest

Compound Name: 1-Bromo-2-chloroethane

Cat. No.: B052838

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## Essential Safety and Handling Guide for 1-Bromo-2-chloroethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Bromo-2-chloroethane** (CAS No. 107-04-0) to ensure the safety of laboratory personnel and the integrity of research. Adherence to these protocols is essential due to the compound's hazardous properties.

## Hazard Identification and Quantitative Data

**1-Bromo-2-chloroethane** is a hazardous substance that is toxic if swallowed, harmful in contact with skin or if inhaled, causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of causing genetic defects and cancer.<sup>[1][2][3]</sup>

| Property                        | Value               | Source                                  |
|---------------------------------|---------------------|---|
| Molecular Formula               | C2H4BrCl            | <a href="#">[1]</a> <a href="#">[4]</a> |
| Molecular Weight                | 143.41 g/mol        | <a href="#">[1]</a>                     |
| Appearance                      | Colorless liquid    | <a href="#">[2]</a> <a href="#">[5]</a> |
| Odor                            | Sweet               | <a href="#">[2]</a>                     |
| Boiling Point                   | 106-107 °C          | <a href="#">[2]</a> <a href="#">[4]</a> |
| Melting Point                   | -17 °C              | <a href="#">[2]</a>                     |
| Density                         | 1.723 g/mL at 25 °C | <a href="#">[4]</a>                     |
| Solubility in Water             | 6,900 mg/L at 25 °C | <a href="#">[1]</a>                     |
| Vapor Pressure                  | 4 hPa at 20 °C      | <a href="#">[6]</a>                     |
| Acute Toxicity, Oral (Rat LD50) | 64 mg/kg            | <a href="#">[6]</a>                     |

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **1-Bromo-2-chloroethane**.

| PPE Category             | Specification  | Rationale   |
|--------------------------|--|---|
| Hand Protection          | Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected prior to use.  | To prevent skin contact, as the substance is harmful and can cause skin irritation.[1][3] |
| Eye and Face Protection  | Safety goggles or a face shield.   | To protect against splashes and vapors that can cause serious eye irritation.[3]          |
| Skin and Body Protection | Lab coat, apron, or fire/flame resistant and impervious clothing. Disposable Tyvek-type sleeves taped to gloves are also recommended.  | To prevent skin contact and contamination of personal clothing.[1][7]                     |
| Respiratory Protection   | Use in a well-ventilated area, preferably under a fume hood. If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gas, and particulates. | To prevent inhalation of harmful vapors that can cause respiratory irritation.[3][7]      |

## Experimental Protocol: Safe Handling of 1-Bromo-2-chloroethane

This protocol outlines the essential steps for safely handling **1-Bromo-2-chloroethane** in a laboratory setting.

### 3.1. Preparation and Precautionary Measures

- Obtain and Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1-Bromo-2-chloroethane**. [3]

- Work Area Preparation: Ensure work is conducted in a well-ventilated area, such as a certified chemical fume hood.[1][3]
- Assemble all necessary materials: This includes the chemical, required apparatus, appropriate PPE, and spill cleanup materials.
- Don appropriate PPE: Before handling the chemical, put on all required personal protective equipment as detailed in the table above.[1]

### 3.2. Handling and Experimental Procedure

- Dispensing the Chemical: Carefully dispense the required amount of **1-Bromo-2-chloroethane**, avoiding splashes and the generation of aerosols.[1] Use non-sparking tools.[1]
- Perform the Experiment: Conduct the experimental procedure, keeping the container tightly closed when not in use.[1][8] Avoid contact with skin and eyes and inhalation of vapor.[8]
- Post-Experiment: After completion, securely close the primary container.

### 3.3. Decontamination and Cleanup

- Decontaminate Glassware and Equipment: Rinse all contaminated glassware and equipment with a suitable solvent (e.g., 60-70% ethanol), followed by a thorough wash with soap and water.[7]
- Clean the Work Area: Wipe down the work surface of the fume hood.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.[1]

## Operational and Disposal Plans

### 4.1. Spill Response

- Evacuate: In case of a spill, evacuate personnel from the immediate area.[1]
- Ventilate: Ensure the area is well-ventilated.

- Containment: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to soak up the liquid.[2]
- Cleanup: Wearing appropriate PPE, collect the absorbed material and place it in a sealed, vapor-tight plastic bag for disposal.[7]
- Decontaminate: Clean the spill area with 60-70% ethanol followed by soap and water.[7]

#### 4.2. Waste Disposal

- Segregation: Collect all **1-Bromo-2-chloroethane** waste, including contaminated materials, in a designated, properly labeled, and sealed container.[1][2]
- Disposal: Dispose of the waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge to sewer systems or contaminate water, foodstuffs, or feed.[1] Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency First Aid Procedures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][2]

## Logical Workflow for Handling 1-Bromo-2-chloroethane

Caption: Workflow for Safe Handling of **1-Bromo-2-chloroethane**.

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